

# The Discovery and Isolation of Calophyllic Acid from Calophyllum inophyllum: A Technical Guide

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Compound of Interest		
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This technical guide provides an in-depth overview of the discovery, isolation, and biological activities of **Calophyllic acid**, a notable tetracyclic dipyranocoumarin found in the leaves of Calophyllum inophyllum. This document synthesizes available scientific literature to present detailed experimental protocols, quantitative data, and the current understanding of its therapeutic potential.

# **Discovery and Overview**

Calophyllic acid, along with its diastereoisomer isocalophyllic acid, was first isolated from the leaves of Calophyllum inophyllum by Patil et al. in 1993.[1] It is a member of the coumarin class of secondary metabolites, which are widely prevalent in the Calophyllum genus.[1] Unlike the well-studied calophyllolide, which is primarily concentrated in the nuts and seeds of the plant, Calophyllic acid is localized in the foliage.[1][2][3][4]

Subsequent research has identified several significant biological activities for **Calophyllic acid**, including antidyslipidemic (lipid-lowering), antioxidant, and potent antifilarial properties, making it a compound of interest for further pharmacological investigation.[1][3][4][5]

# **Quantitative Data**



While specific yield data for pure **Calophyllic acid** is not extensively reported, the following tables summarize quantitative data related to the extraction of phytochemicals from C. inophyllum leaves, providing context for expected yields of crude extracts and constituent classes.

Table 1: Phytochemical Composition of Methanolic Leaf Extract

Phytochemical Class	Content (%)
Alkaloids	11.51
Tannins	7.68
Polyphenols	2.53
Triterpenoids	2.48
Flavonoids	2.37
Saponins	2.16

Source: Data from phytochemical screening of a methanolic crude extract of C. inophyllum leaves.[6]

Table 2: Extraction Yields from C. inophyllum Leaves

Extraction Method & Solvent	Yield of Crude Extract	Notes
Maceration with Methanol	4.0% (w/w)	750g of powdered leaves yielded 30g of extract.[7]
Percolation with 80% Methanol (aq)	2.41% (w/w)	Optimal conditions for phenolic and flavonoid extraction.[8]

Table 3: Biological Activity of Calophyllic Acid Mixture



Activity	Model / Assay	Results
Antifilarial (Adult Brugia malayi)	In vitro motility inhibition	MIC: 15.6 μg/mL; IC50: 2.1 μg/mL
Antifilarial (Microfilariae)	In vitro motility inhibition	MIC: 15.6 μg/mL; IC₅o: 5.5 μg/mL
Antioxidant	Hydroxyl & Superoxide Radical Scavenging	Active at 200 μg/mL

Source: Data pertains to a mixture of Calophyllic acid and Isocalophyllic acid.[1][3]

# **Experimental Protocols**

The following sections detail generalized methodologies for the extraction and isolation of **Calophyllic acid** from C. inophyllum leaves, based on established protocols for isolating coumarins and other phenolic compounds from the plant.

## **Plant Material Collection and Preparation**

- Collection: Collect fresh leaves of Calophyllum inophyllum.
- Authentication: A voucher specimen should be deposited in a recognized herbarium for botanical authentication.
- Preparation: Thoroughly wash the leaves with water to remove debris. Air-dry the leaves in the shade for several days until brittle, then pulverize them into a coarse powder using a mechanical grinder.

# **Extraction**

A two-step extraction process is typically employed to first remove non-polar constituents before extracting the more polar **Calophyllic acid**.

• Defatting: Macerate the leaf powder in a non-polar solvent, such as n-hexane, to remove lipids and other non-polar compounds. This step is crucial for cleaner subsequent extracts.



• Main Extraction: Air-dry the defatted leaf powder. Perform an exhaustive extraction using a polar solvent. Maceration or percolation methods are effective.[7][8] Based on optimization studies for phenolic compounds from the leaves, the following conditions are recommended:

Solvent: 80% Methanol in water.[8]

Method: Percolation.

Temperature: 30°C.[8]

Duration: 48 hours.[8]

 Concentration: Filter the resulting extract and concentrate it under reduced pressure using a rotary evaporator to yield the crude methanolic extract.

#### **Isolation and Purification**

Purification is achieved through column chromatography.

- Stationary Phase: Silica gel (230-400 mesh) is commonly used.[7]
- Column Packing: Prepare a slurry of the silica gel in the initial mobile phase solvent and pack it into a glass column.
- Sample Loading: Adsorb the crude methanolic extract onto a small amount of silica gel and load it carefully onto the top of the packed column.
- Elution: Elute the column using a gradient solvent system. A common system for separating coumarins is a gradient of Hexane and Ethyl Acetate.[7]
  - Start with 100% Hexane.
  - Gradually increase the polarity by increasing the percentage of Ethyl Acetate (e.g., 95:5, 90:10, 85:15... 30:70 v/v Hexane:Ethyl Acetate).[7]
- Fraction Collection: Collect fractions of a fixed volume (e.g., 5-40 mL) sequentially.[7]



- Monitoring: Monitor the fractions using Thin Layer Chromatography (TLC) to identify those containing the compound of interest. Pool fractions that show a similar TLC profile.
- Final Purification: The pooled fractions containing Calophyllic acid may require further chromatographic steps (e.g., repeated column chromatography or preparative HPLC) to achieve high purity.

#### Structural Elucidation

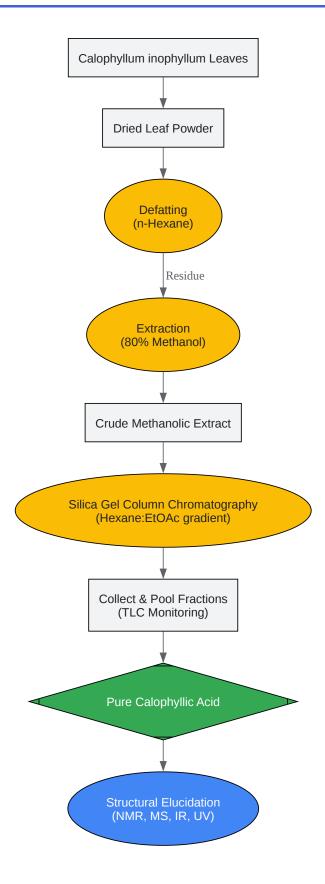
The structure of the isolated pure compound is confirmed using a combination of spectroscopic techniques. While specific data points for **Calophyllic acid** are not fully detailed in the reviewed literature, the necessary methods include:

- Mass Spectrometry (MS): To determine the molecular weight.[7]
- Nuclear Magnetic Resonance (NMR): <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectroscopy to determine the carbon-hydrogen framework.[7]
- Infrared (IR) Spectroscopy: To identify functional groups.[7]
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To analyze the electronic transitions within the molecule.

# **Visualizations: Workflows and Pathways**

The following diagrams, generated using Graphviz, illustrate the key processes and known biological activities related to **Calophyllic acid**.

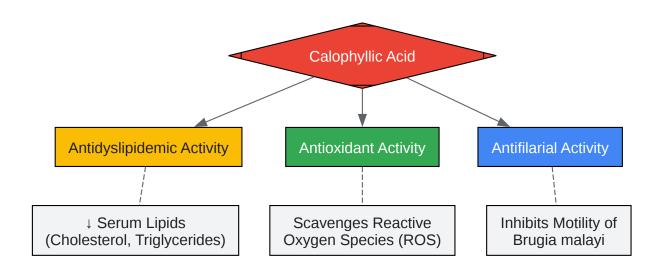




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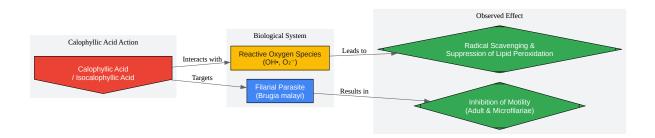
Caption: Generalized workflow for the isolation and purification of Calophyllic acid.





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Caption: Overview of the primary biological activities of Calophyllic acid.



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Caption: Logical relationships in antioxidant and antifilarial activities.



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